

Prednisolone Disodium Phosphate: Technical Specifications & Critical Quality Attributes

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Compound of Interest

Compound Name: *Prednisolone (disodium phosphate)*

Cat. No.: *B10765924*

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Executive Summary: The Solubility Solution

In the landscape of corticosteroid development, Prednisolone Disodium Phosphate (PDP) represents a critical engineering solution to the "steroid solubility paradox." While the parent compound, Prednisolone, exhibits poor water solubility limiting its utility in acute parenteral and ophthalmic applications, the disodium phosphate ester modification dramatically alters the physicochemical profile.

This guide moves beyond basic compendial data to analyze the causality behind the specifications. We explore why the CAS registry distinction matters for regulatory filing, how the molecular weight dictates molarity calculations in buffer systems, and how to execute a self-validating HPLC protocol that detects the compound's primary degradation pathway: hydrolysis to the free alcohol.

Part 1: Chemical Identity & Core Specifications

The precise identification of the raw material is the first step in Good Manufacturing Practice (GMP). Confusion often arises between the free alcohol, the acetate ester, and the sodium phosphate salt.

The "Source of Truth" Specification Table

Attribute	Specification	Technical Commentary
Chemical Name	Prednisolone 21-(disodium phosphate)	The "21" position is the site of esterification, critical for maintaining glucocorticoid receptor affinity post-hydrolysis.
CAS Registry Number	125-02-0	Critical: Do not confuse with Prednisolone (50-24-8) or Prednisolone Acetate (52-21-1).
Molecular Formula	C ₂₁ H ₂₇ Na ₂ O ₈ P	The presence of two sodium atoms accounts for the high alkalinity in solution.
Molecular Weight	484.39 g/mol	Used for all stoichiometric calculations. Note: The free acid form is approx. 440.4 g/mol . [1]
Appearance	White to slightly yellow, friable granules/powder	Yellowing often indicates oxidative degradation or light exposure.
Solubility	Freely soluble in water (>100 mg/mL)	This is the defining CQA (Critical Quality Attribute) for parenteral formulations.

Part 2: Physicochemical Behavior & Stability

As an Application Scientist, I cannot overstate the importance of understanding the pH-Stability Profile. PDP is a salt of a weak acid and a strong base, creating an alkaline solution (pH 7.5–10.5) when dissolved in water.[\[2\]](#)[\[3\]](#)[\[4\]](#)

The Stability-Solubility Trade-off

- High pH (>8.0): The disodium salt is most soluble but susceptible to acyl migration and oxidative degradation.
- Low pH (<6.0): The phosphate ester bond becomes labile, leading to acid-catalyzed hydrolysis back to insoluble Prednisolone.
- The "Goldilocks" Zone: Formulations are typically buffered to pH 7.0–8.0 to balance solubility with ester stability.

Hygroscopicity Management

PDP is hygroscopic.[4][5][6] In a manufacturing environment, exposure to high humidity (>60% RH) can lead to:

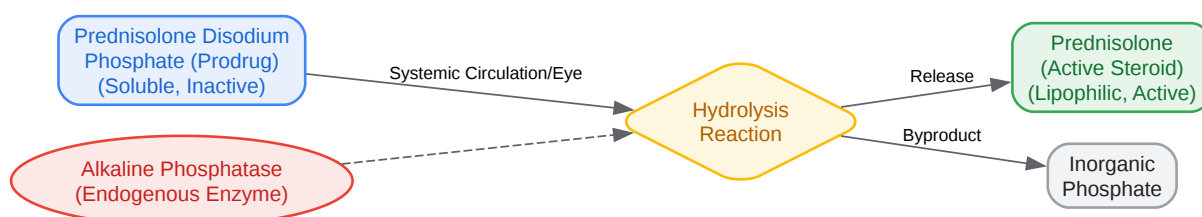
- Clumping of the API (Active Pharmaceutical Ingredient).
- Hydrolysis initiation on the solid surface. Protocol: Handle only in humidity-controlled suites (RH <45%).

Part 3: Biological Activation (Mechanism of Action)

PDP is a prodrug. It is pharmacologically inactive until the phosphate group is cleaved. This conversion is driven by endogenous enzymes, specifically alkaline phosphatases, present in blood, liver, and the eye.

Diagram: Prodrug Bio-Activation Pathway

The following diagram illustrates the enzymatic cleavage that releases the active steroid.



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Caption: In vivo conversion of the water-soluble prodrug to the active lipophilic steroid by alkaline phosphatase.

Part 4: Analytical Methodologies (The Self-Validating Protocol)

To ensure scientific integrity, we utilize High-Performance Liquid Chromatography (HPLC). The primary challenge is separating the highly polar phosphate salt from the non-polar free prednisolone (a degradation product).

Experimental Protocol: Reverse-Phase HPLC Assay

Objective: Quantify Prednisolone Sodium Phosphate and detect "Free Prednisolone" impurities.

1. Chromatographic Conditions:

- Column: L1 Packing (C18), 4.6 mm × 15 cm, 3 µm or 5 µm (e.g., Phenomenex Gemini or Waters Symmetry).
- Mobile Phase:
 - Buffer: Dissolve 6.6g Hexylamine and 5.3g Monobasic Ammonium Phosphate in water. Adjust to pH 6.4 with Phosphoric Acid.[\[3\]](#)
 - Mixture: Buffer:Acetonitrile (approx. 75:25 v/v). Note: The hexylamine acts as an ion-pairing agent to retain the polar phosphate.
- Flow Rate: 1.5 mL/min.[\[3\]](#)
- Detection: UV @ 254 nm.[\[3\]](#)
- Temperature: Ambient (25°C) or controlled at 30°C.

2. Standard Preparation (Self-Validation Step):

- Prepare a solution of USP Prednisolone Sodium Phosphate RS (0.4 mg/mL).

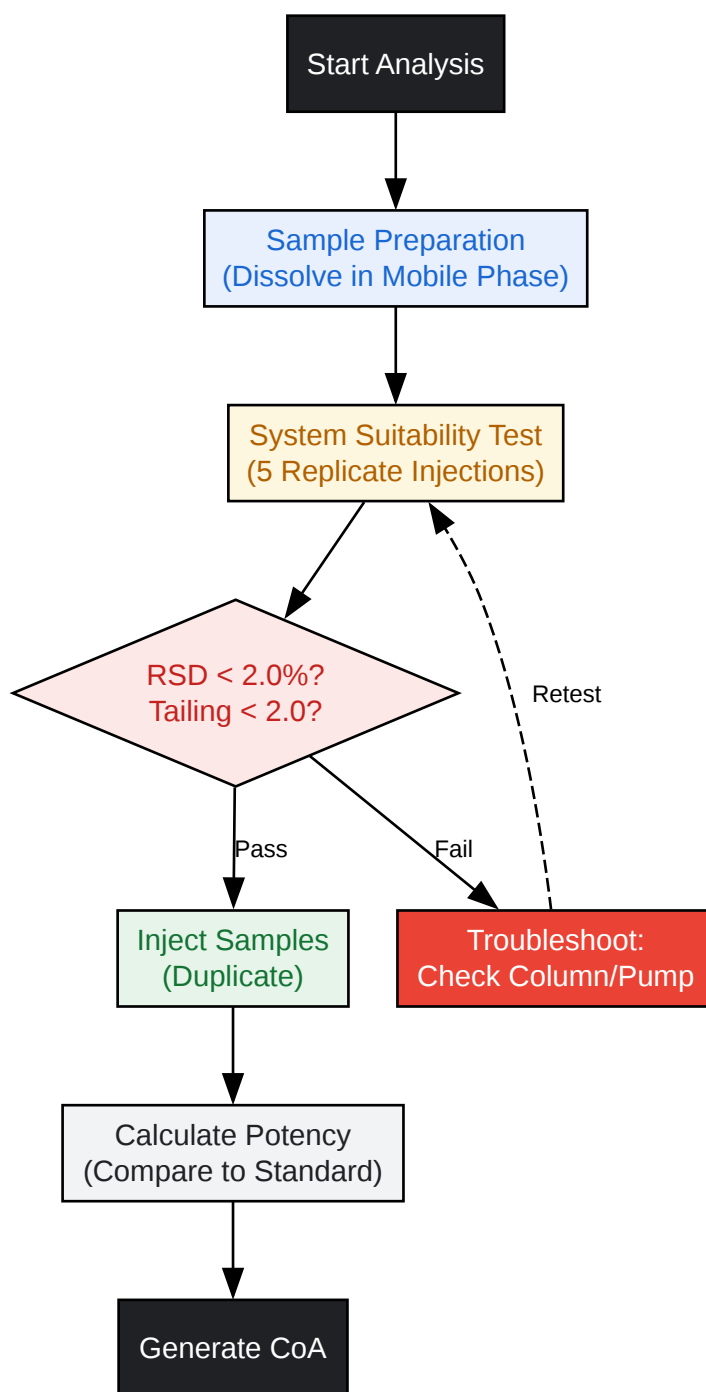
- System Suitability Check: Inject the standard 5 times.
 - Requirement: Relative Standard Deviation (RSD) $\leq 2.0\%$.[\[3\]](#)[\[7\]](#)
 - Tailing Factor: NMT 2.0.[\[5\]](#)

3. Impurity Stress Test (Validation of Specificity):

- To validate the method's ability to see degradation, spike the sample with pure Prednisolone (free base).
- Observation: The Prednisolone peak should elute significantly earlier or later depending on the ion-pairing strength, fully resolved (Resolution > 2.0) from the main peak.

Diagram: HPLC Analytical Workflow

This workflow ensures data integrity by incorporating "Go/No-Go" decision gates.



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Caption: Step-by-step logic flow for HPLC analysis, ensuring system suitability before sample quantification.

Part 5: Regulatory & Compendial Standards

Global drug development requires harmonization. Below is a comparison of the United States Pharmacopeia (USP) and European Pharmacopoeia (EP) expectations.

Test Parameter	USP Specification	EP Specification	Notes
Assay	96.0% – 102.0%	96.0% – 103.0%	Calculated on the dried (USP) or anhydrous (EP) basis.
Identification	IR, UV, Na ⁺ , PO ₄ ⁻	IR, TLC, Reaction of Na/PO ₄	USP relies heavily on IR matching to a Reference Standard.
pH (1% Soln)	7.5 – 10.5	7.5 – 9.0	EP is tighter on the upper pH limit.
Free Prednisolone	NMT 1.0%	NMT 1.0%	Critical stability indicator.
Water Content	NMT 6.5%	NMT 8.0%	Method: Karl Fischer titration.

Application Scientist Note: The tighter pH limit in the EP specification often necessitates higher grade buffering agents during the synthesis or purification steps to remove excess sodium hydroxide used during salt formation.

References

- United States Pharmacopeia (USP). USP Monographs: Prednisolone Sodium Phosphate.[3][6] USP-NF.[3][8] Accessed October 2023.
- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 441409: Prednisolone Sodium Phosphate. PubChem.[5][9] [\[Link\]](#)
- European Medicines Agency. Prednisolone Sodium Phosphate: Scientific Discussion. [\[Link\]](#)
- ChemIDplus. Prednisolone Disodium Phosphate (CAS 125-02-0).[2][5][6][9][10][11][12] National Library of Medicine. [\[Link\]](#)

- FDA AccessData. Orange Book: Approved Drug Products with Therapeutic Equivalence Evaluations. [[Link](#)]

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Sources

- 1. Compound: PREDNISOLONE SODIUM PHOSPHATE (ChEMBL1201014) - ChEMBL [[ebi.ac.uk](https://ebl.ac.uk)]
- 2. selleckchem.com [selleckchem.com]
- 3. trungtamthuoc.com [trungtamthuoc.com]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. chemimpex.com [chemimpex.com]
- 6. PREDNISOLONE SODIUM PHOSPHATE USP - PCCA [pccarx.com]
- 7. researchgate.net [researchgate.net]
- 8. downloads.regulations.gov [downloads.regulations.gov]
- 9. Prednisolone Sodium Phosphate | C₂₁H₂₇Na₂O₈P | CID 441409 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. Prednisolone Sodium Phosphate - Prednisolone 21-phosphate disodium salt [sigmaaldrich.com]
- 11. Prednisolone disodium phosphate - SRIRAMCHEM [sriramchem.com]
- 12. cdn.caymanchem.com [cdn.caymanchem.com]
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